

# Safety and handling of "Tert-butyl 4'-methylbiphenyl-2-carboxylate"

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## Compound of Interest

Compound Name: *Tert-butyl 4'-methylbiphenyl-2-carboxylate*

Cat. No.: *B056878*

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An In-depth Technical Guide on the Safety and Handling of **Tert-butyl 4'-methylbiphenyl-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available information on **tert-butyl 4'-methylbiphenyl-2-carboxylate**. A specific Safety Data Sheet (SDS) for this compound was not readily available. Therefore, safety and handling information has been adapted from the SDS of a structurally similar compound, tert-butyl 4'-(bromomethyl)biphenyl-2-carboxylate. This information should be used as a guideline, and a comprehensive risk assessment should be conducted before handling this chemical.

## Chemical Identity and Physicochemical Properties

**Tert-butyl 4'-methylbiphenyl-2-carboxylate** is a chemical compound utilized as an intermediate in various fields of chemical synthesis.<sup>[1][2]</sup> Its structural features make it a valuable building block in the development of pharmaceuticals and specialty polymers.<sup>[1][2]</sup>

Property	Value	Reference
CAS Number	114772-36-0	[1]
Molecular Formula	C18H20O2	[1]
Molecular Weight	268.35 g/mol	[1]
Appearance	Pale yellow opaque oil	[1]
Purity	≥ 99% (HPLC)	[1]
Synonyms	4'-Methyl-biphenyl-2-carboxylic acid tert-butyl ester	[1]
Storage Conditions	Store at 0-8°C	[1]

## Safety and Handling

The following safety and handling procedures are based on data for the structurally related compound, tert-butyl 4'-(bromomethyl)biphenyl-2-carboxylate, and should be considered as a precautionary guide.

## Personal Protective Equipment (PPE)

When handling **tert-butyl 4'-methylbiphenyl-2-carboxylate**, it is crucial to use appropriate personal protective equipment to minimize exposure.

- Eye/Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4] Contaminated work clothing should not be allowed out of the workplace.[3]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[3]

- Hygiene Measures: Wash hands thoroughly after handling. Avoid breathing dust, fume, gas, mist, vapors, or spray.[3] Do not get in eyes, on skin, or on clothing.[3]

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

- If on Skin: Wash with plenty of soap and water.[3] If skin irritation or rash occurs, get medical advice/attention.[3] Wash contaminated clothing before reuse.[3]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3] Get medical attention.[3]
- If Inhaled: Remove to fresh air. If symptoms persist, call a physician.
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[4]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors.[4]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4]

## Storage and Handling

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Avoid ingestion and inhalation.[3]

## Applications in Research and Development

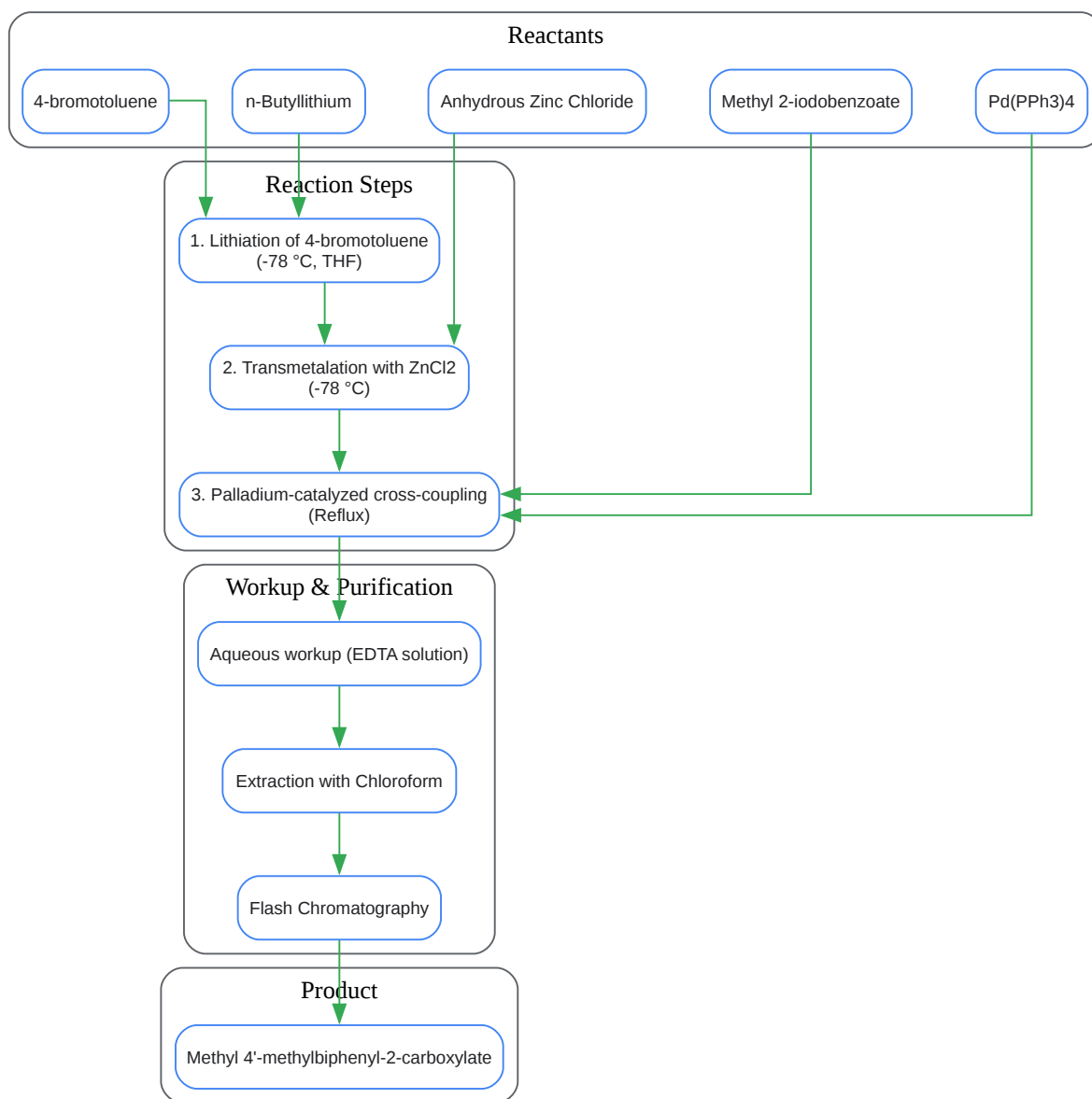
**Tert-butyl 4'-methylbiphenyl-2-carboxylate** is primarily used as a versatile intermediate in organic synthesis with applications in several areas:

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of complex pharmaceutical compounds.[\[1\]](#)[\[2\]](#)
- **Polymer Chemistry:** This compound is utilized in the production of specialty polymers, contributing to improved thermal stability and mechanical properties in coatings and adhesives.[\[1\]](#)[\[2\]](#)
- **Organic Synthesis:** Its reactivity is leveraged by researchers to construct complex organic molecules.[\[1\]](#)[\[2\]](#)
- **Material Science:** It finds application in the development of advanced materials such as liquid crystals and electronic components due to its unique structural properties.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

While a specific experimental protocol for the synthesis of **tert-butyl 4'-methylbiphenyl-2-carboxylate** was not found, a representative procedure can be adapted from the synthesis of the analogous methyl ester, methyl 4'-methylbiphenyl-2-carboxylate.[\[5\]](#)

Representative Synthesis of a 4'-Methylbiphenyl-2-carboxylate Derivative



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Caption: Synthetic workflow for a related biphenyl carboxylate.

### Methodology:

- A solution of 4-bromotoluene in dry tetrahydrofuran (THF) is cooled to -78°C under an inert atmosphere.<sup>[5]</sup>
- A solution of n-butyllithium in hexane is added dropwise, and the mixture is stirred.<sup>[5]</sup>
- Anhydrous zinc chloride in ether is then added, followed by a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)) in THF.<sup>[5]</sup>
- A solution of the corresponding 2-iodobenzoate ester (in this case, tert-butyl 2-iodobenzoate would be used) in THF is added.<sup>[5]</sup>
- The reaction mixture is allowed to warm to room temperature and then heated to reflux.<sup>[5]</sup>
- After cooling, the reaction is quenched, and the solvent is removed.<sup>[5]</sup>
- The residue is dissolved in a suitable organic solvent (e.g., chloroform) and washed with an aqueous solution of a chelating agent like EDTA to remove metal residues.<sup>[5]</sup>
- The organic layer is dried, and the solvent is evaporated.<sup>[5]</sup>
- The crude product is purified by flash chromatography to yield the desired **tert-butyl 4'-methylbiphenyl-2-carboxylate**.<sup>[5]</sup>

## Waste Disposal

Dispose of contents and container to an approved waste disposal plant.<sup>[3]</sup> It is important to follow all federal, state, and local environmental regulations for chemical waste disposal.

## Role in Synthetic Chemistry

The primary utility of **tert-butyl 4'-methylbiphenyl-2-carboxylate** is as a synthetic intermediate. The following diagram illustrates its role as a building block in the creation of more complex molecules.



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Caption: Role as a synthetic intermediate.

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